

Butyl 2-hydroxyethanesulfonate: Chemical Structure, Genotoxicity, and Trace Analysis in Drug Development

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Butyl 2-hydroxyethanesulfonate*

CAS No.: 78303-74-9

Cat. No.: B3331117

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Executive Summary

In the landscape of pharmaceutical development, the control of Potential Genotoxic Impurities (PGIs) is a critical regulatory and safety mandate. **Butyl 2-hydroxyethanesulfonate** (CAS: 78303-74-9), also known as n-butyl isethionate, is a classic example of a highly reactive alkyl sulfonate ester^[1]. It is primarily encountered as an in-process impurity during the synthesis and formulation of Pentamidine Isethionate, a life-saving antiprotozoal and antifungal Active Pharmaceutical Ingredient (API) used to treat *Pneumocystis jirovecii* pneumonia (PCP)^[2].

As a Senior Application Scientist, I frequently encounter challenges where the choice of counter-ions (like isethionic acid) and residual solvents (like n-butanol) inadvertently generate mutagenic alkylating agents. This whitepaper provides an in-depth mechanistic analysis of **Butyl 2-hydroxyethanesulfonate**, its structural properties, the regulatory framework governing its control (ICH M7)^[3], and a validated, self-contained analytical protocol for its trace quantification.

Chemical Identity and Structural Elucidation

Butyl 2-hydroxyethanesulfonate is formed through the esterification of isethionic acid (2-hydroxyethanesulfonic acid) with n-butanol. Structurally, it features a polar hydroxyl group on one end and a lipophilic butyl ester on the sulfonate terminus. This specific structural arrangement makes it an electrophilic alkylating agent.

Table 1: Physicochemical Properties of Butyl 2-hydroxyethanesulfonate

Property	Value / Description
IUPAC Name	Butyl 2-hydroxyethanesulfonate
Common Synonyms	n-Butyl 2-Hydroxyethanesulfonate, n-Butyl isethionate
CAS Registry Number	78303-74-9[4]
Molecular Formula	C ₆ H ₁₄ O ₄ S[1]
Molecular Weight	182.23 g/mol [1]
Chemical Structure Class	Alkyl sulfonate ester
Toxicity Classification	Potential Mutagenic Impurity (PMI) / Genotoxic Impurity (PGI)
Associated API	Pentamidine Isethionate (CAS: 140-64-7)[5]

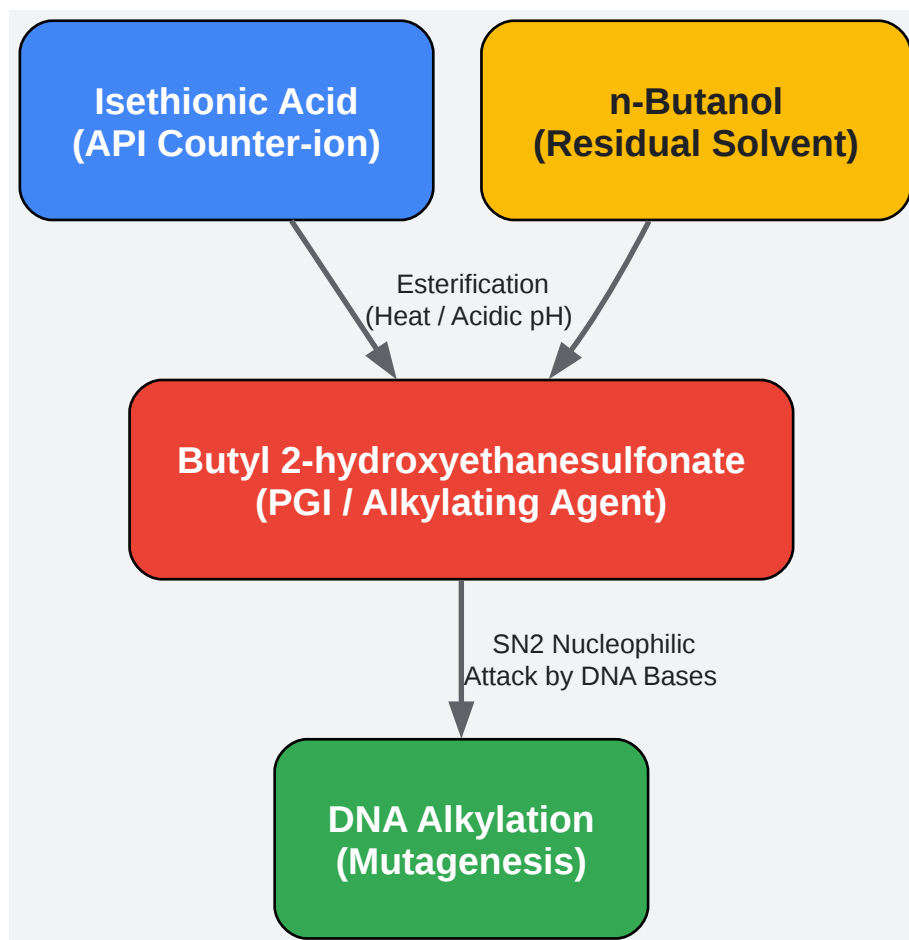
Mechanistic Pathway: Formation and Genotoxicity

The Causality of Formation

The synthesis of isethionate salts often requires the use of alcohols as reaction solvents, anti-solvents for crystallization, or washing agents. If n-butanol is present in a reaction mixture containing isethionic acid under acidic conditions and elevated temperatures, a condensation reaction occurs. The equilibrium shifts to yield **Butyl 2-hydroxyethanesulfonate** and water.

Mechanism of Genotoxicity

Alkyl sulfonates are notorious for their genotoxicity. The sulfonate moiety is an excellent leaving group. When introduced into biological systems, the electrophilic alpha-carbon of the butyl group undergoes an S_N2 (Bimolecular Nucleophilic Substitution) reaction with the nucleophilic centers of DNA bases (predominantly the N7 and O6 positions of guanine). This alkylation disrupts hydrogen bonding during DNA replication, leading to point mutations, chromosomal aberrations, and ultimately, carcinogenesis[6].



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Mechanistic pathway of **Butyl 2-hydroxyethanesulfonate** formation and subsequent DNA alkylation.

Regulatory Framework and Threshold of Toxicological Concern (TTC)

Because **Butyl 2-hydroxyethanesulfonate** is a DNA-reactive impurity, it falls strictly under the ICH M7(R2) Guideline ("Assessment and Control of DNA Reactive (Mutagenic) Impurities in Pharmaceuticals to Limit Potential Carcinogenic Risk")[3].

Regulatory bodies (FDA, EMA) mandate that such impurities must be controlled at or below the Threshold of Toxicological Concern (TTC). For a drug administered over a lifetime, the TTC is generally set at 1.5 μ g/day [6].

Furthermore, the United States Pharmacopeia (USP) monograph for Pentamidine Isethionate explicitly requires manufacturers to validate their processes against these esters. The monograph states: "It must be demonstrated that the final product does not contain a detectable amount of alkyl 2-hydroxyethanesulphonates, a potential in-process impurity"[7].

Analytical Protocols for Trace Detection

Detecting **Butyl 2-hydroxyethanesulfonate** at parts-per-million (ppm) or parts-per-billion (ppb) levels requires highly sensitive hyphenated techniques. Because the API (Pentamidine Isethionate) is highly polar and non-volatile, while the PGI is semi-polar and volatile, Gas Chromatography coupled with Triple Quadrupole Mass Spectrometry (GC-MS/MS) is the optimal choice.

The following protocol utilizes a liquid-liquid extraction (LLE) strategy. Causality note: We use Dichloromethane (DCM) as the extraction solvent because it selectively partitions the alkyl sulfonate ester away from the highly ionic, water-soluble Pentamidine API, thereby preventing matrix suppression and protecting the GC inlet and MS source from non-volatile salt deposition[8].

Step-by-Step GC-MS/MS Methodology

Phase 1: Sample Preparation (Liquid-Liquid Extraction)

- **API Solubilization:** Accurately weigh 100 mg of Pentamidine Isethionate API into a 10 mL centrifuge tube.
- **Aqueous Dissolution:** Add 2.0 mL of LC-MS grade water and vortex for 2 minutes until the API is completely dissolved.

- Extraction: Add 2.0 mL of Dichloromethane (DCM) to the aqueous solution.
- Partitioning: Vortex vigorously for 5 minutes to ensure the transfer of the lipophilic **Butyl 2-hydroxyethanesulfonate** into the organic DCM layer.
- Separation: Centrifuge the mixture at 4000 rpm for 10 minutes to achieve distinct phase separation.
- Collection: Carefully extract the lower organic (DCM) layer using a glass Pasteur pipette and transfer it to a GC autosampler vial.

Phase 2: GC-MS/MS Instrumental Parameters

- Column: DB-5MS (30 m × 0.25 mm ID × 0.25 µm film thickness) or equivalent.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Injection: 1.0 µL, Splitless mode, Inlet temperature at 220°C.
- Oven Program:
 - Initial temp: 60°C (hold for 2 min).
 - Ramp 1: 15°C/min to 150°C.
 - Ramp 2: 30°C/min to 280°C (hold for 3 min).
- MS/MS Mode: Multiple Reaction Monitoring (MRM) using Electron Ionization (EI).
- Transitions: Optimize collision energies for the specific precursor-to-product ion transitions of **Butyl 2-hydroxyethanesulfonate** (e.g., monitoring the loss of the butyl group or sulfonate cleavage).

Table 2: Typical Method Validation Parameters (ICH Q2R1)

Validation Parameter	Target Acceptance Criteria	Rationale
Specificity	No interfering peaks at the PGI retention time	Ensures API matrix does not yield false positives.
LOD / LOQ	$\leq 30\%$ of the TTC limit (e.g., ~ 0.1 ppm)	Must be sensitive enough to meet ICH M7 requirements.
Linearity (R^2)	> 0.995 across 10% to 150% of limit	Ensures accurate quantitation across expected variance.
Recovery (Accuracy)	80% - 120%	Validates the efficiency of the DCM liquid-liquid extraction.

Conclusion

Butyl 2-hydroxyethanesulfonate represents a classic intersection of synthetic chemistry and toxicological risk. Its formation is a predictable consequence of combining isethionic acid with n-butanol under thermodynamic stress. By understanding the S_N2 alkylation mechanism that drives its genotoxicity, drug development professionals can better appreciate the stringent ICH M7 guidelines and USP monograph requirements. Implementing robust, matrix-separating analytical workflows like GC-MS/MS ensures that these mutagenic impurities remain well below the Threshold of Toxicological Concern, safeguarding patient health in critical therapies like Pentamidine.

References

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